

2-Methoxy-6-nitrobenzoic acid chemical properties

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Compound of Interest

Compound Name: 2-Methoxy-6-nitrobenzoic Acid

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An In-Depth Technical Guide to **2-Methoxy-6-nitrobenzoic Acid**: Properties, Reactivity, and Applications

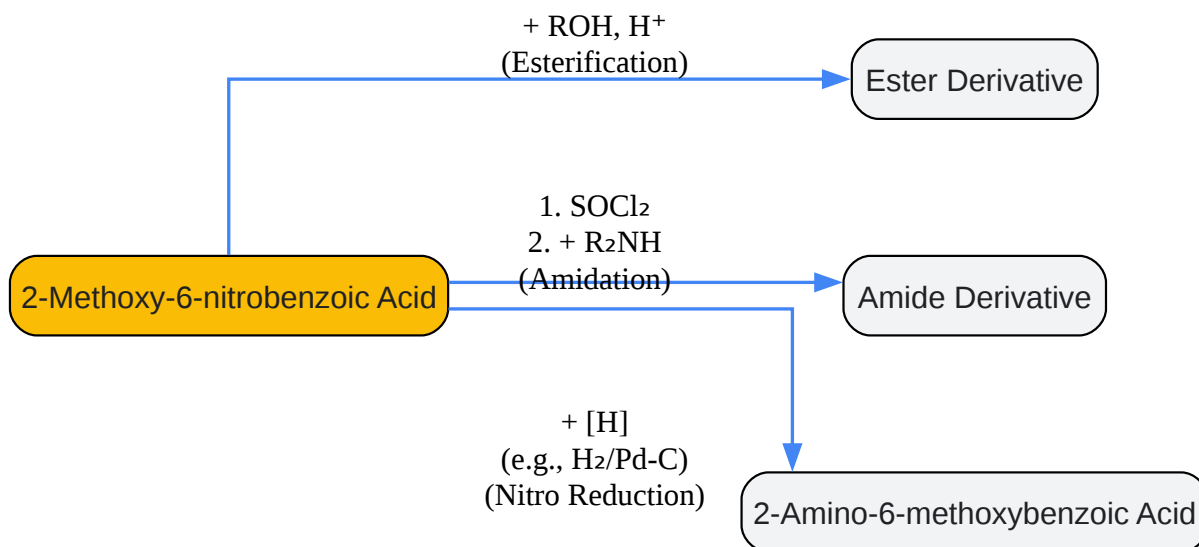
Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Methoxy-6-nitrobenzoic acid**, a polysubstituted aromatic compound of significant interest in synthetic chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, reactivity, and practical applications of this versatile intermediate. The narrative emphasizes the causal relationships behind its chemical behavior and outlines robust experimental considerations.

Core Chemical Identity and Physical Characteristics

2-Methoxy-6-nitrobenzoic acid is an aromatic compound characterized by a benzoic acid backbone substituted with a methoxy ($-\text{OCH}_3$) group at the 2-position and a nitro ($-\text{NO}_2$) group at the 6-position.^[1] The interplay between these functional groups—the electron-donating methoxy group and the electron-withdrawing nitro and carboxylic acid groups—governs the molecule's unique electronic properties and chemical reactivity.^{[1][2]}

Below is the chemical structure of **2-Methoxy-6-nitrobenzoic acid**.



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Sources

- 1. CAS 53967-73-0: 2-Methoxy-6-nitrobenzoic acid | CymitQuimica [cymitquimica.com]
- 2. homework.study.com [homework.study.com]
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